

Personal protective equipment for handling 4-Chlorotetrahydropyran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chlorotetrahydropyran

Cat. No.: B167756

[Get Quote](#)

Essential Safety and Handling Guide for 4-Chlorotetrahydropyran

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **4-Chlorotetrahydropyran**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

Physicochemical Properties

A summary of the key physical and chemical properties of **4-Chlorotetrahydropyran** is provided below. This information is crucial for understanding its behavior and potential hazards.

Property	Value	Source
CAS Number	1768-64-5	[1] [2]
Molecular Formula	C ₅ H ₉ ClO	[2]
Appearance	Flammable liquid and vapor	[3]
Hazards	Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.	[2] [3]

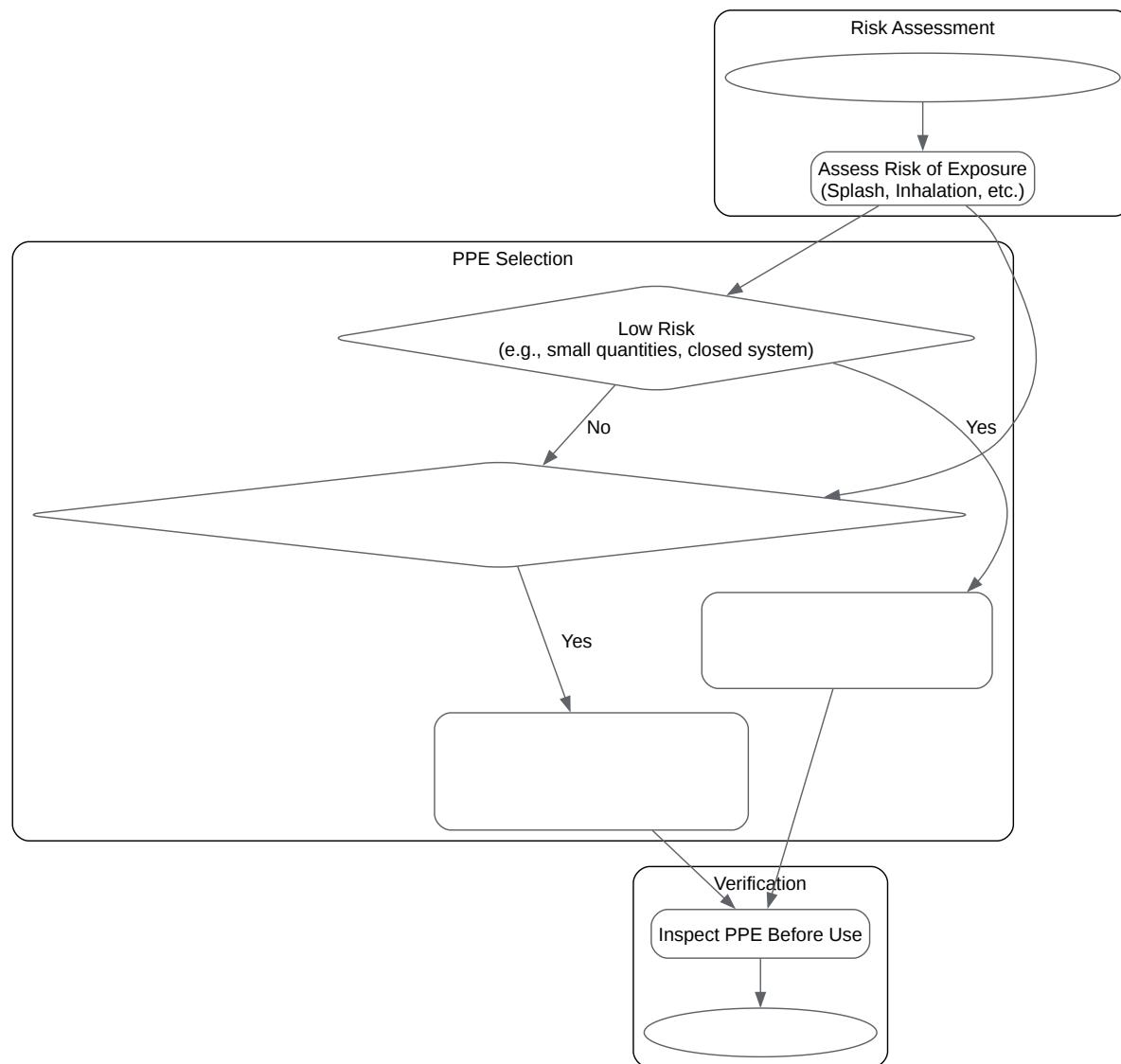
Personal Protective Equipment (PPE)

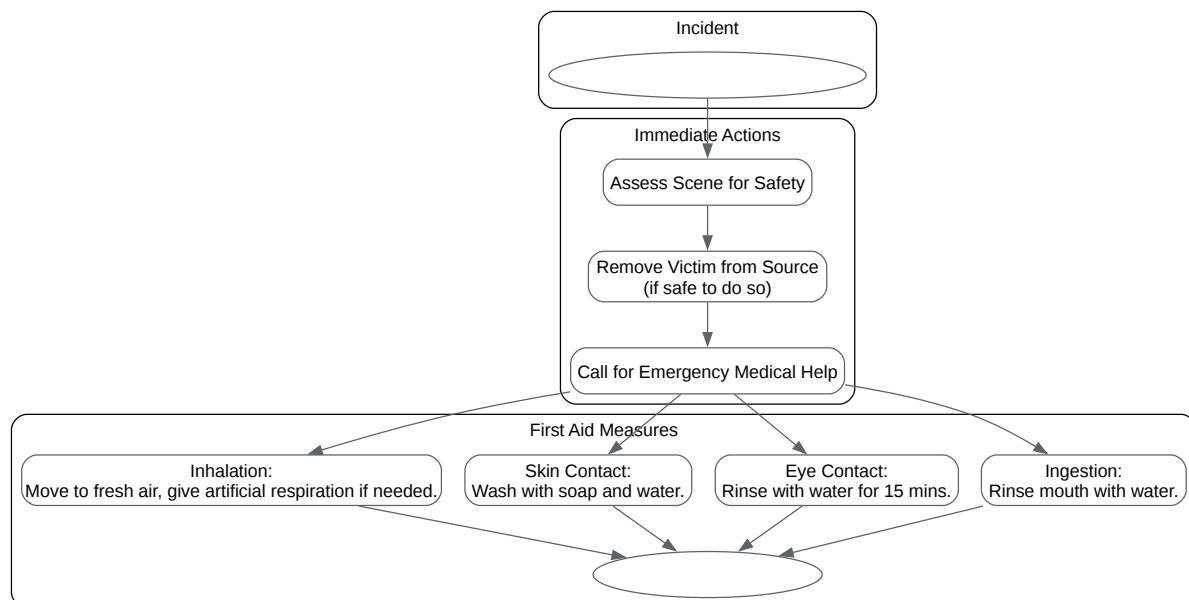
A comprehensive PPE strategy is mandatory to prevent exposure through inhalation, skin, and eye contact. The following table outlines the recommended PPE for handling **4-Chlorotetrahydropyran**.

PPE Category	Item	Specifications and Rationale
Hand Protection	Chemical-resistant gloves	Handle with gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. ^[4] Recommended materials include butyl rubber.
Eye/Face Protection	Safety glasses with side-shields	Must conform to EN166 or other appropriate government standards such as NIOSH (US) or CEN (EU). ^[4] A face shield is recommended for tasks with a higher risk of splashing.
Skin and Body Protection	Lab coat, chemical-resistant clothing	Choose body protection in relation to its type, to the concentration and amount of dangerous substances, and to the specific work-place.
Respiratory Protection	Respirator	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. ^[4]

PPE Selection Workflow

The following diagram illustrates the decision-making process for selecting appropriate PPE when handling **4-Chlorotetrahydropyran**.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Chlorotetrahydro-2H-pyran | CAS#:1768-64-5 | Chemsoc [chemsrc.com]
- 2. 2H-Pyran, 4-chlorotetrahydro- | C5H9ClO | CID 137202 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-chlorotetrahydropyran, 96%, Thermo Scientific™ | Fisher Scientific [fishersci.ca]
- 4. capotchem.cn [capotchem.cn]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-Chlorotetrahydropyran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167756#personal-protective-equipment-for-handling-4-chlorotetrahydropyran]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com